

# CAS number and molecular weight of 2-Methylhexan-1-ol

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## Compound of Interest

Compound Name: 2-Methylhexan-1-ol

Cat. No.: B7821968

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## Technical Guide: 2-Methylhexan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Methylhexan-1-ol**, a branched-chain primary alcohol with applications as a chemical intermediate and solvent. This document outlines its key physicochemical properties, details common experimental protocols for its synthesis, and visualizes a primary industrial production workflow.

## Core Physicochemical Data

Quantitative data for **2-Methylhexan-1-ol** is summarized in the table below, providing a ready reference for experimental and developmental applications.

Property	Value	Source(s)
CAS Number	624-22-6	[1][2][3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	[1][3][4][5]
Molecular Weight	116.20 g/mol	[1][2][5]
Alternate Names	2-methyl-1-hexanol	[1][4][5]

## Experimental Protocols

The synthesis of **2-Methylhexan-1-ol** can be achieved through several established methods. The most prominent industrial method is the hydroformylation of 1-hexene, followed by hydrogenation. For laboratory-scale synthesis, the Grignard reaction is a common alternative.

## Industrial Production: Hydroformylation of 1-Hexene and Subsequent Hydrogenation

A primary industrial route for producing **2-Methylhexan-1-ol** is the oxo process, which involves the hydroformylation of 1-hexene followed by hydrogenation.<sup>[1][2]</sup>

### Step 1: Hydroformylation of 1-Hexene

This step involves the reaction of 1-hexene with synthesis gas (a mixture of carbon monoxide and hydrogen) to produce an aldehyde intermediate, primarily 2-methylhexanal.

- Reactants: 1-hexene, synthesis gas ( $\text{CO} + \text{H}_2$ ).
- Catalyst: Typically a rhodium or cobalt complex.<sup>[1][2]</sup>
- Process: The reaction is carried out in a reactor under controlled temperature and pressure to favor the formation of the branched aldehyde isomer.
- Intermediate Product: 2-methylhexanal.

### Step 2: Hydrogenation of 2-Methylhexanal

The resulting 2-methylhexanal is then reduced to **2-Methylhexan-1-ol**.

- Reactant: 2-methylhexanal, hydrogen ( $\text{H}_2$ ).
- Catalyst: Common catalysts include nickel, palladium, or platinum, often on a carbon support (e.g., Pd/C).<sup>[1]</sup>
- Process: The hydrogenation is typically performed under elevated temperature and pressure.<sup>[1]</sup>
- Final Product: **2-Methylhexan-1-ol**.

This two-step process is highly efficient for large-scale production.<sup>[1]</sup>

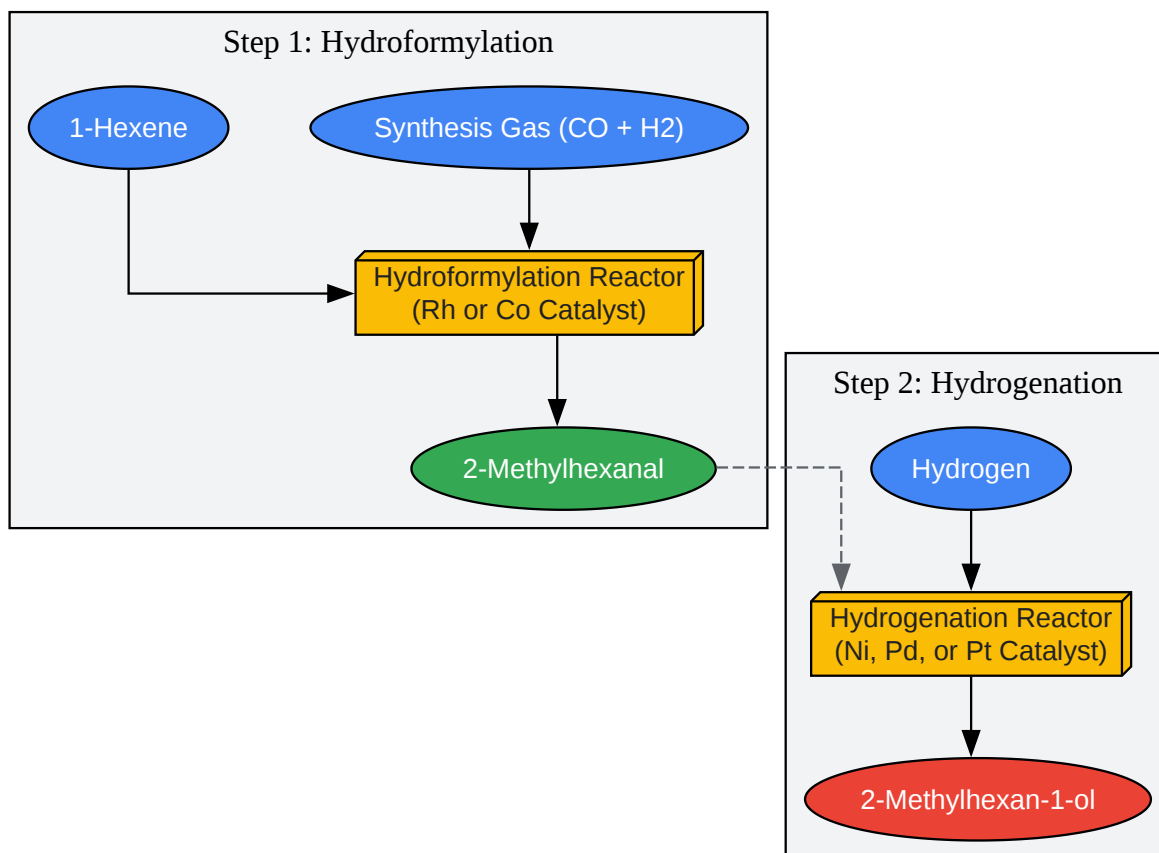
## Laboratory Synthesis: Grignard Reaction

A general protocol for the laboratory synthesis of **2-Methylhexan-1-ol** can be achieved via a Grignard reaction.

- Reactants: 1-Bromohexane, magnesium turnings, and a methylating agent such as methylmagnesium bromide.
- Solvent: Anhydrous diethyl ether is commonly used.
- Procedure:
  - A Grignard reagent is prepared by reacting 1-bromohexane with magnesium turnings in anhydrous ether.
  - This Grignard reagent is then reacted with an appropriate electrophile to introduce the methyl group at the second carbon position.
  - The reaction mixture is then hydrolyzed, typically with a dilute acid, to yield **2-Methylhexan-1-ol**.
- Purification: The final product is typically purified by distillation.

## Process Visualization

The following diagram illustrates the industrial hydroformylation workflow for the synthesis of **2-Methylhexan-1-ol**.



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Caption: Industrial synthesis workflow for **2-Methylhexan-1-ol**.

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## References

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- To cite this document: BenchChem. [CAS number and molecular weight of 2-Methylhexan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7821968#cas-number-and-molecular-weight-of-2-methylhexan-1-ol]

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